Application Notes and Protocols: CTCE-9908 in Breast Cancer Studies

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Compound of Interest

Compound Name:	*CTCE 9908*
Cat. No.:	*B7983945*

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Introduction

CTCE-9908 is a peptide-based antagonist of the CXCR4 receptor, a key player in the CXCL12/SDF-1 signaling axis.[1] This pathway is critically involved in tumor progression, including primary tumor growth, angiogenesis, and the metastasis of cancer cells to distant organs such as the bone, lungs, and liver, where its ligand, CXCL12, is highly expressed.[1][2][3] In breast cancer, CXCR4 expression is correlated with increased metastatic potential and poorer overall survival.[2] CTCE-9908, a peptide analog of CXCL12, competitively binds to CXCR4, thereby inhibiting the downstream signaling that promotes cancer cell migration and survival.[1] These application notes provide a summary of the available data on the dosage and administration of CTCE-9908 in preclinical breast cancer studies and early-phase clinical trials involving patients with advanced solid tumors, including breast cancer.

Physicochemical Properties

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Property	Value
Molecular Weight	1927.27 g/mol
Formula	$C_{86}H_{147}N_{27}O_{23}$
Sequence	KGVSLSYRK KGVSLSYR* (Amide bridge between Lys-9 and Arg-8)
Solubility	Soluble to 2 mg/mL in water.
Purity	≥95%
Storage	Store at -20°C.
CAS Number	1030384-98-5

(Data sourced from commercial suppliers)

Preclinical Studies in Breast Cancer Models

Dosage and Administration in Animal Models

Preclinical investigations have primarily utilized mouse models of breast cancer to evaluate the efficacy of CTCE-9908. The administration is typically subcutaneous.

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Animal Model	Breast Cancer Cell Line	Dosage	Administration Route	Frequency	Key Findings	Reference
Mammary Fat Pad Xenograft	MDA-MB-231-luc	25 mg/kg	Subcutaneous	5 days/week	Significant reduction in primary tumor growth and metastasis.[1]	[1]
Intracardiac Injection	MDA-231-BSC12	25 mg/kg	Subcutaneous	5 days/week	9-fold to 20-fold reduction in metastatic tumor burden at 5 and 6 weeks, respectively.[1]	[1]
Intravenous/Intracardiac Injection	MDA-MB-231-GFP	25 mg/kg	Subcutaneous	Daily (starting day prior to or day of injection)	Decreased metastatic burden (size of metastases) in lungs, bone, and other organs.[2]	[2]
MMTV-PyMT Transgenic Mouse	-	25, 50, 100 mg/kg	Not Specified	Not Specified	Dose-dependent slowing of tumor growth;	[3]

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	45% inhibition with 50 mg/kg.[3]

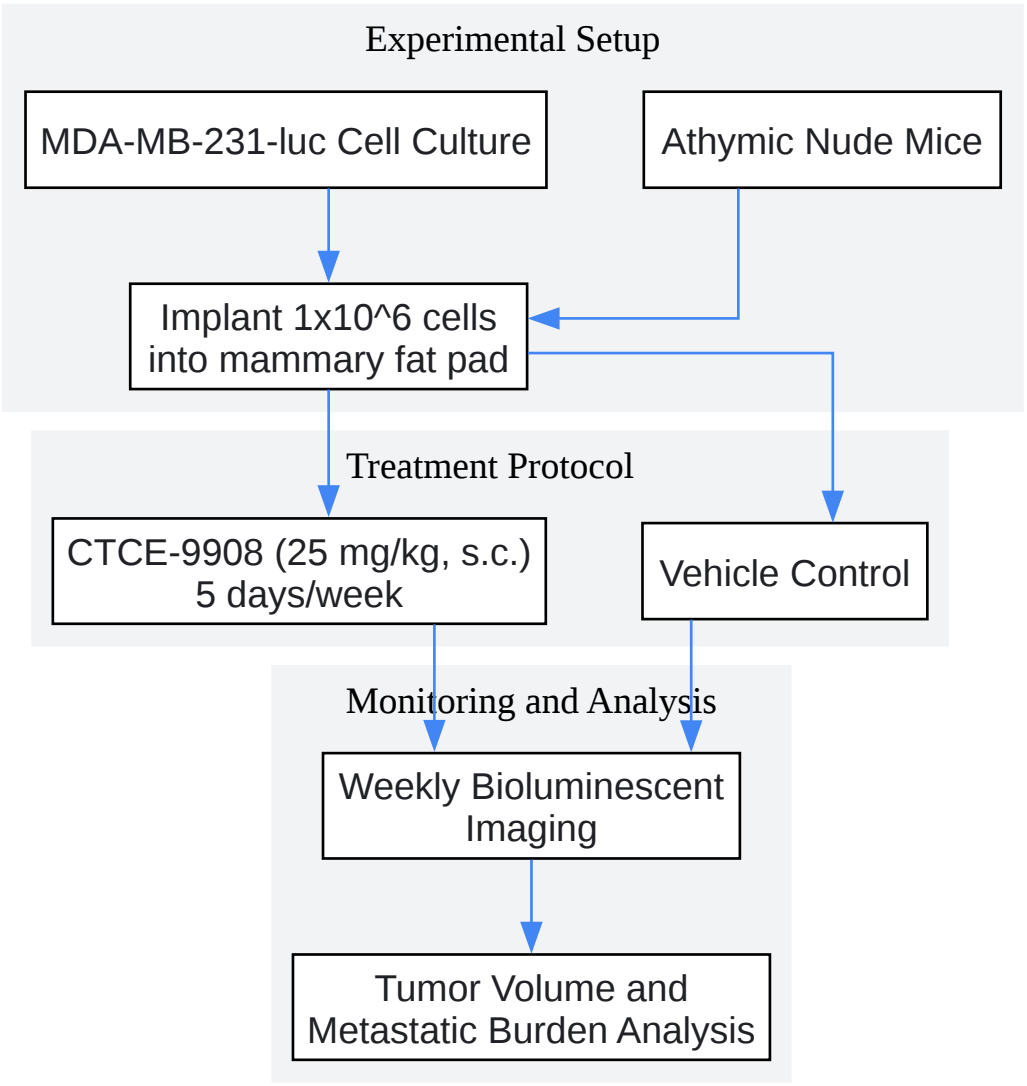
Experimental Protocols

Primary Tumor Growth and Spontaneous Metastasis Model

This protocol is based on the methodology described by Huang et al. (2009).[1]

- Cell Culture: MDA-MB-231 human breast cancer cells, transfected with a luciferase reporter gene, are cultured in appropriate media.
- Animal Model: Female athymic nude mice are used.
- Tumor Cell Implantation: 1 x 10^6 MDA-MB-231-luc cells are suspended in a suitable buffer (e.g., PBS) and implanted into the inguinal mammary fat pad of each mouse.
- Treatment:
  - Treatment Group: Administer CTCE-9908 at 25 mg/kg via subcutaneous injection, five days a week.
  - Control Group: Administer a vehicle control (e.g., saline or a scrambled peptide) following the same schedule.
- Monitoring: Tumor growth and metastatic burden are monitored weekly using bioluminescent imaging.
- Endpoint: The study continues for a predetermined period (e.g., 5-6 weeks), after which the primary tumors and metastatic lesions are excised for further analysis.

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Experimental workflow for primary tumor growth and metastasis study.

Bone Metastasis Model

This protocol is adapted from the study by Huang et al. (2009).[1]

- Cell Culture: MDA-231-BSC12 cells are cultured.
- Animal Model: Female athymic nude mice are used.

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- Tumor Cell Injection: 1 x 10^5 MDA-231-BSC12 cells are injected into the left cardiac ventricle of anesthetized mice.
- Treatment:
  - Treatment Group: CTCE-9908 is administered at 25 mg/kg via subcutaneous injection, five days a week.
  - Control Group: A vehicle control is administered.
- Monitoring: The development of bone metastases is monitored weekly using bioluminescent imaging.
- Endpoint: At the conclusion of the study, bone tissues are collected for histological analysis.

Clinical Studies

Information on clinical trials specifically for breast cancer patients treated with CTCE-9908 is limited. A Phase I/II study was conducted in patients with various advanced solid tumors, which included a cohort of breast cancer patients.

Phase I/II Study in Advanced Solid Tumors

This study aimed to determine the maximum tolerated dose (MTD), toxicity profile, pharmacokinetics, and antitumor activity of CTCE-9908.

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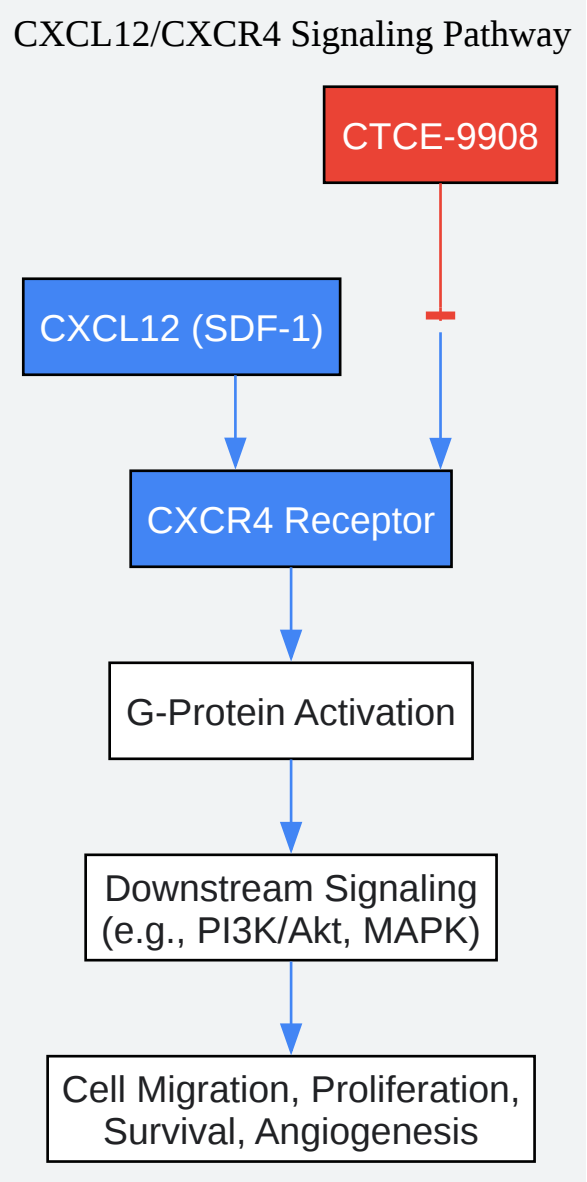
Parameter	Details
Patient Population	Patients with refractory late-stage solid tumors, including breast cancer (6 out of 21 evaluable patients).
Dosage Escalation	Five dose levels from 0.25 mg/kg to 5.0 mg/kg.
Administration	Intravenous infusion over 30 minutes.
Frequency	Daily on weekdays for 20 doses (one cycle).
Key Findings	The agent was generally well-tolerated. Preliminary signs of efficacy were observed, particularly in ovarian cancer.

It is important to note that this study was not designed to assess the efficacy of CTCE-9908 specifically in breast cancer.

Mechanism of Action: The CXCL12/CXCR4 Signaling Pathway

CTCE-9908 acts as a competitive antagonist at the CXCR4 receptor, disrupting the signaling cascade initiated by its ligand, CXCL12 (also known as SDF-1). This pathway is crucial for cancer cell survival, proliferation, and migration.

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CTCE-9908 competitively antagonizes the CXCR4 receptor.

Combination Therapies

Preclinical studies suggest that CTCE-9908 may enhance the efficacy of other anticancer agents.

- With Docetaxel: In a transgenic mouse model, the combination of CTCE-9908 and docetaxel resulted in a greater reduction in tumor volume (38%) than docetaxel alone.[3]

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- With Anti-angiogenic Agents (DC101): When combined with the anti-VEGFR2 antibody DC101, CTCE-9908 led to a 37% decrease in primary tumor volume and a 75% reduction in distant metastasis, an enhanced effect compared to DC101 alone.[3]

These findings suggest that targeting the SDF-1/CXCR4 axis can be a valuable component of combination therapeutic strategies in breast cancer.

Conclusion

CTCE-9908 has demonstrated significant preclinical activity in various breast cancer models, effectively reducing primary tumor growth and metastasis. The available data supports a dosage of 25-50 mg/kg administered subcutaneously in these models. While clinical data specific to breast cancer is limited, a Phase I/II study in advanced solid tumors has established a preliminary safety profile for intravenous administration. Further clinical investigation is warranted to determine the optimal dosage, administration schedule, and efficacy of CTCE-9908, both as a monotherapy and in combination with other agents, for the treatment of breast cancer. Researchers should refer to the specific protocols of published studies when designing their experiments.

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References

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